

# Commercial Availability and Technical Profile of Iloperidone Metabolite P95-13C,d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iloperidone metabolite P95-13C,d3*

Cat. No.: *B15143488*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and relevant biological data for the stable isotope-labeled Iloperidone metabolite, P95-13C,d3. Iloperidone is an atypical antipsychotic, and its metabolites are crucial for understanding its pharmacokinetics and overall pharmacological profile. The inclusion of a stable isotope-labeled internal standard is essential for quantitative bioanalytical studies.

## Commercial Availability

Iloperidone metabolite P95, isotopically labeled with carbon-13 and deuterium (P95-13C,d3), is available from specialized chemical suppliers for research and development purposes. The compound is typically supplied in solid form and is offered in various quantities.

Supplier	Product Name	Catalog Number	Availability
Clinivex	Iloperidone-13C-d3 Metabolite P95	Not specified	In stock (10mg, 50mg, 100mg) <a href="#">[1]</a>
BOC Sciences	Iloperidone-d3 metabolite P95	Not specified	Inquire for price
Simson Pharma Limited	Iloperidone-D3 metabolite P95	Not specified	In stock

## Physicochemical and Technical Data

The stable isotope-labeled P95 metabolite is intended for use as an internal standard in quantitative analysis, such as mass spectrometry-based assays. Below is a summary of its key technical data.

Property	Value	Source
Product Name	Iloperidone metabolite P95-13C,d3	Immunomart
Molecular Formula	C22 13CH22D3FN2O5	Immunomart <a href="#">[2]</a>
Molecular Weight	432.46	Immunomart <a href="#">[2]</a>
CAS Number	2747914-96-9	Immunomart <a href="#">[2]</a>
Solubility	10 mM in DMSO	Immunomart <a href="#">[2]</a>
Storage	-20°C	Cayman Chemical
Purity	≥98% (for unlabeled P95)	Cayman Chemical
Formulation	A solid	Cayman Chemical

## Biological Activity and Pharmacokinetics of Iloperidone Metabolite P95

Iloperidone metabolite P95 is one of the two major metabolites of Iloperidone in humans. It is formed through hydroxylation mediated by the CYP2D6 enzyme. Unlike the parent drug and the other major metabolite (P88), P95 does not readily cross the blood-brain barrier and is therefore not expected to contribute to the central therapeutic effects of Iloperidone. However, its peripheral activity may be relevant to the side-effect profile of the drug.

## Receptor Binding Profile

The unlabeled form of Iloperidone metabolite P95 has been characterized for its binding affinity to various neurotransmitter receptors. This information is critical for understanding its potential off-target effects.

Receptor	Mean Ki (nM)	Source
Serotonin 5-HT2A	7.08	Cayman Chemical, Biomol.com
α1-Adrenergic	21.38	Cayman Chemical, Biomol.com
α2B-Adrenergic	83.18	Cayman Chemical, Biomol.com
α2C-Adrenergic	47.86	Cayman Chemical, Biomol.com

## Experimental Protocols

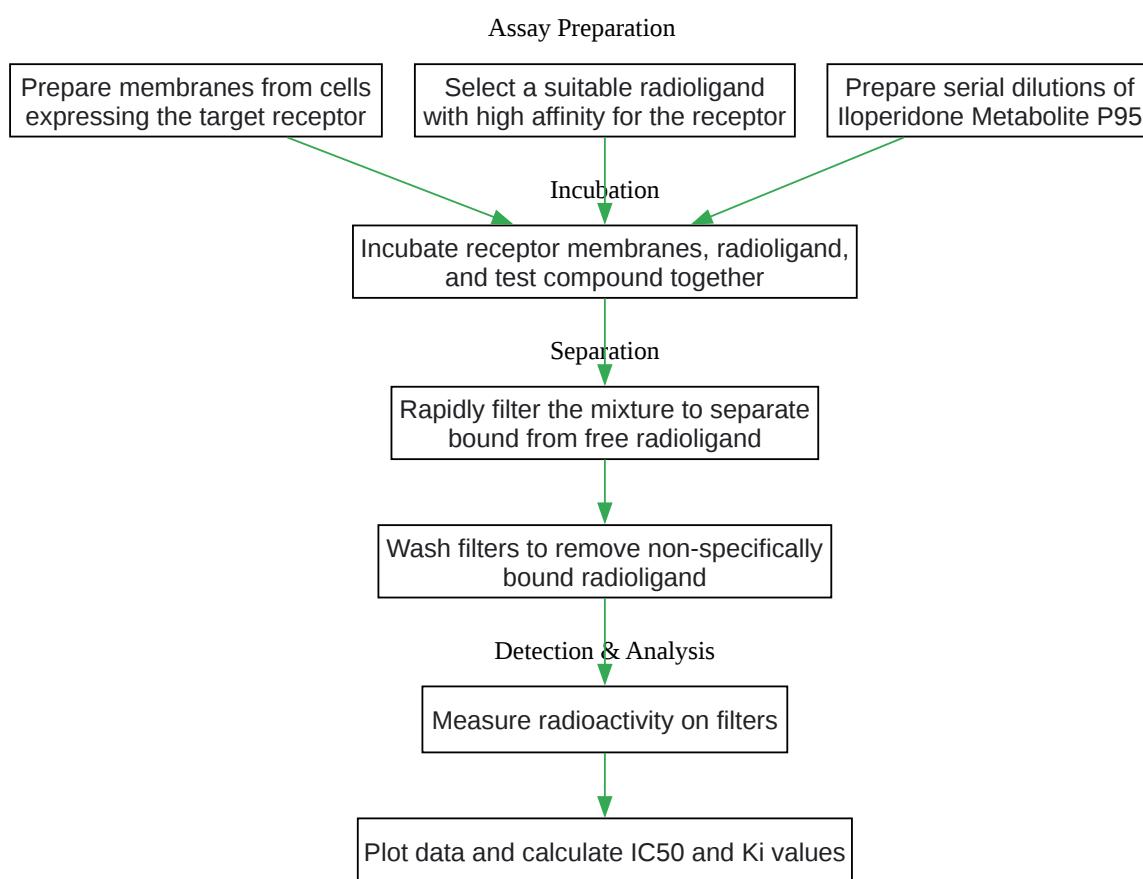
While a specific, detailed experimental protocol for **Iloperidone metabolite P95-13C,d3** is not publicly available, its primary use is as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the pharmacokinetic analysis of Iloperidone and its metabolites. Below is a representative workflow for such an application.

## General Workflow for LC-MS/MS Quantification of Iloperidone and Metabolites in Plasma

LC-MS/MS Bioanalytical Workflow

## Radioligand Receptor Binding Assay

To determine the binding affinity ( $K_i$ ) of unlabeled Iloperidone metabolite P95, a competitive radioligand binding assay would be employed.

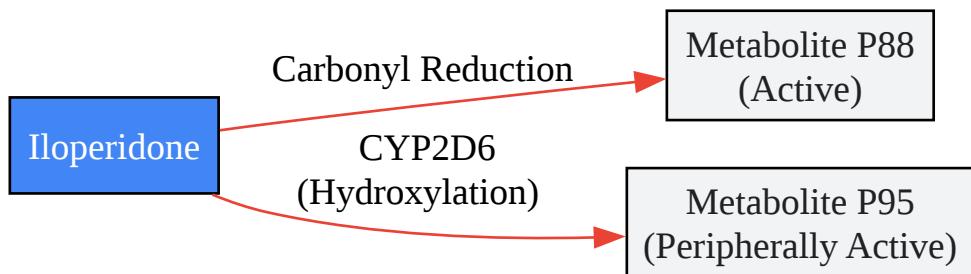


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Radioligand Receptor Binding Assay Workflow

## Metabolic Pathway of Iloperidone

Iloperidone is extensively metabolized in the liver, primarily by CYP2D6 and CYP3A4 enzymes, as well as through carbonyl reduction. This results in the formation of two major metabolites, P88 and P95.

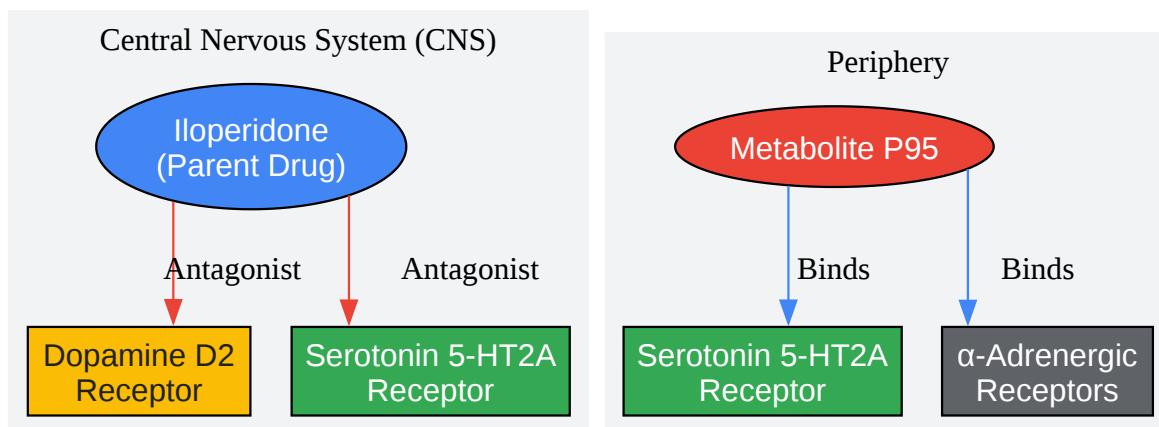


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Main Metabolic Pathways of Iloperidone

## Signaling Context

Iloperidone's therapeutic effect is believed to be mediated through its antagonist activity at dopamine D2 and serotonin 5-HT2A receptors. While metabolite P95 does not cross the blood-brain barrier, it does interact with 5-HT2A and adrenergic receptors peripherally.



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## References

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- To cite this document: BenchChem. [Commercial Availability and Technical Profile of Iloperidone Metabolite P95-13C,d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15143488#commercial-availability-of-iloperidone-metabolite-p95-13c-d3>]

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